

# Glucofrangulin B CAS number and molecular formula

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## Compound of Interest

Compound Name: *Glucofrangulin B*

Cat. No.: *B13441341*

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## Technical Guide: Glucofrangulin B

Audience: Researchers, scientists, and drug development professionals.

Objective: This document provides a comprehensive overview of **Glucofrangulin B**, including its fundamental chemical properties, and will be expanded to include experimental protocols and relevant biological pathways.

## Chemical Identity and Properties

**Glucofrangulin B** is an anthraquinone glycoside, a type of natural product found in plants such as the alder buckthorn (*Rhamnus frangula*)[1]. It is a compound of interest for its potential biological activities.

Table 1: Core Chemical Data for **Glucofrangulin B**

Identifier	Value	Source
CAS Number	14062-59-0	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Formula	C <sub>26</sub> H <sub>28</sub> O <sub>14</sub>	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Weight	564.49 g/mol	<a href="#">[1]</a> <a href="#">[3]</a>
IUPAC Name	6-[(3R,4R)-3,4-dihydroxy-4-(hydroxymethyl)oxolan-3-yl]oxy-1-hydroxy-3-methyl-8-[(2S,3R,4S,5S,6R)-3,4,5-trihydroxy-6-(hydroxymethyl)oxan-2-yl]oxyanthracene-9,10-dione	<a href="#">[2]</a>
Compound Type	Anthraquinones	<a href="#">[4]</a> <a href="#">[5]</a>
Physical Description	Powder	<a href="#">[4]</a> <a href="#">[5]</a>
Source	The cortex of Rhamnus frangula L.	<a href="#">[4]</a>
Storage Temperature	2-8°C	<a href="#">[1]</a>

## Experimental Data & Protocols

(Further research is pending to populate this section with detailed experimental methodologies and quantitative data.)

## Signaling Pathways and Logical Relationships

(This section will be developed with diagrams illustrating the biological pathways and experimental workflows related to **Glucofrangulin B** upon gathering relevant research data.)

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## References

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